

# 1,5-Dibromonaphthalene molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,5-Dibromonaphthalene

Cat. No.: B1630475

[Get Quote](#)

## Technical Data Sheet: 1,5-Dibromonaphthalene

This document provides the core chemical properties of **1,5-Dibromonaphthalene**, a key building block in the synthesis of organic semiconductors for applications in OLEDs and OFETs.

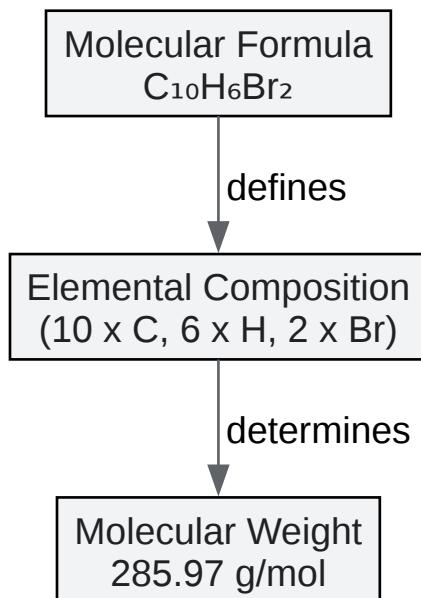
## Core Chemical Properties

The fundamental molecular properties of **1,5-Dibromonaphthalene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and material synthesis protocols.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Br <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	285.97 g/mol <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	7351-74-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Logical Relationship of Molecular Composition

The molecular formula dictates the molecular weight. The elemental composition of Carbon, Hydrogen, and Bromine, as defined by the formula, sums to the total molecular weight of the compound.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical formula and molecular weight.

Note: The user's request for detailed experimental protocols and signaling pathways is not applicable to the fundamental properties of a chemical compound like **1,5-Dibromonaphthalene**. Such requirements are typically associated with biological systems or complex reaction mechanisms, not the intrinsic data of a stable chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [synchem.de](http://synchem.de) [synchem.de]
- 2. [1,5-Dibromonaphthalene | C<sub>10</sub>H<sub>6</sub>Br<sub>2</sub> | CID 637960 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/637960) [pubchem.ncbi.nlm.nih.gov]
- 3. [1,5-dibromonaphthalene suppliers USA](https://www.americanchemicalsuppliers.com/1-5-dibromonaphthalene-suppliers-usa) [americanchemicalsuppliers.com]
- 4. [ossila.com](https://www.ossila.com) [ossila.com]

- 5. 1,5-Dibromonaphthalene | 7351-74-8 | TCI Deutschland GmbH [tcichemicals.com]
- To cite this document: BenchChem. [1,5-Dibromonaphthalene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630475#1-5-dibromonaphthalene-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)